

Solubility of Bicine powder in water and other solvents.

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Compound of Interest

Compound Name: *Bicine*

Cat. No.: *B094160*

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An In-Depth Technical Guide to the Solubility of **Bicine**

Introduction to Bicine

Bicine, chemically known as N,N-bis(2-hydroxyethyl)glycine, is a zwitterionic buffering agent first described by Norman E. Good and his colleagues.[1] As a member of the "Good's buffers" series, it is widely utilized in biochemical and molecular biology research.[1] Its structure, containing an amino group, a carboxyl group, and two hydroxyl groups, renders it a highly polar compound.[2]

Bicine is particularly valued for its effective buffering range between pH 7.6 and 9.0, which is suitable for a majority of physiological and enzymatic reactions.[3][4] Common applications include protein crystallization, enzyme assays, protein separation via electrophoresis, and as a buffer for the extraction of enzymes from plant species. It is also recommended for use in low-temperature biochemical work, as it maintains good buffering performance.

Quantitative Solubility Data

The solubility of **Bicine** is highest in aqueous solutions due to its polar nature. It has high water solubility and low lipid solubility, which prevents it from permeating cell membranes.

Table 1: Solubility of Bicine in Water

Temperature	Solubility (g/100 mL)	Molar Solubility (mol/L)	Source(s)
0 °C	~18.0 g/100 mL	1.10 M	
Room Temperature	16.0 g/100 mL	~0.98 M	

Note: Molar mass of **Bicine** is 163.17 g/mol .

Table 2: Solubility of Bicine in Other Solvents

Solvent	Classification	Solubility	Rationale / Comments	Source(s)
Ethanol	Polar Organic	Insoluble	Good's buffers are generally insoluble in pure organic solvents.	
Methanol	Polar Organic	Insoluble	High polarity and affinity for water limit solubility in less polar media.	
DMSO	Polar Aprotic	Not Reported (Expected to be low)	Standard Bicine powder is insoluble in most organic solvents.	

Key Factors Influencing Bicine Solubility

The dissolution of **Bicine** is not static and is influenced by several environmental factors critical for experimental design.

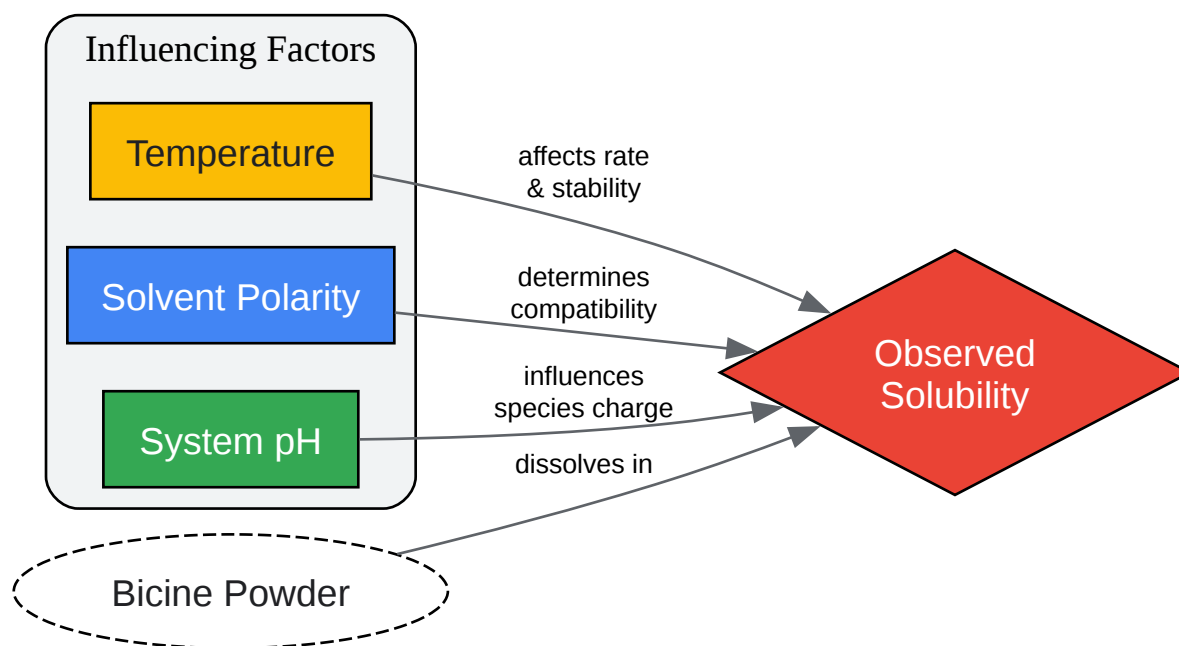
Effect of Temperature

Temperature has a dual effect on **Bicine** solutions. While an increase in temperature generally promotes the dissolution of the powder, it also negatively impacts its stability and buffering characteristics.

- **pKa Dependence:** The dissociation constant (pKa) of **Bicine** is highly sensitive to temperature. The pKa is approximately 8.35 at 20°C and decreases by about 0.18 for every 10°C increase. This shift can alter the effective pH of the buffer if not accounted for during temperature changes.
- **Thermal Degradation:** At elevated temperatures, particularly above 50°C, **Bicine** can decompose into glycine and ethylene glycol. This degradation releases acidic byproducts, causing a sharp drop in the solution's pH and compromising the buffer's integrity. For long-term stability, prepared **Bicine** buffer solutions should be stored refrigerated at 4°C.

Effect of Solvent and pH

Bicine's zwitterionic nature means its solubility is maximized in polar solvents like water, where it can engage in hydrogen bonding. It is generally insoluble in pure organic solvents such as alcohols. The pH of the aqueous solution determines the net charge on the **Bicine** molecule, influencing its interaction with other solutes. Its useful pH range for buffering is between 7.6 and 9.0.



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Figure 1. Logical diagram of key factors affecting the solubility of **Bicine** powder.

Experimental Protocol: Determining Bicine Solubility

This section outlines a standardized "shake-flask" method, a reliable approach for determining the thermodynamic equilibrium solubility of a compound like **Bicine**.

Objective

To quantify the maximum concentration of **Bicine** powder that dissolves in a given solvent (e.g., deionized water) at a specified, constant temperature to achieve a saturated solution.

Materials

- **Bicine** powder (high purity)
- Solvent (e.g., Type I deionized water)
- Analytical balance (± 0.1 mg)
- Thermostatic orbital shaker or water bath
- Calibrated thermometer
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars
- Syringe filters (e.g., $0.22\ \mu\text{m}$ pore size)
- pH meter
- Drying oven and desiccator
- Glass vials with screw caps

Methodology

- **Temperature Equilibration:** Calibrate the thermostatic shaker/water bath to the desired experimental temperature (e.g., 25°C). Place a sealed container with the solvent in the bath

to allow it to reach thermal equilibrium.

- **Sample Preparation:** Add an excess amount of **Bicine** powder to a known volume of the temperature-equilibrated solvent in a sealed glass vial. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- **Equilibration:** Place the vial in the thermostatic shaker and agitate at a constant speed. A period of 24 to 48 hours is typically sufficient to ensure the solution has reached equilibrium. The solution should appear as a slurry with undissolved solid material.
- **Phase Separation:** After equilibration, cease agitation and allow the vial to stand undisturbed in the temperature bath for at least 2 hours to permit the excess solid to settle.
- **Sample Withdrawal:** Carefully withdraw an aliquot of the clear supernatant using a pipette. To avoid disturbing the sediment, it is advisable to pre-wet the pipette tip with the solution.
- **Filtration:** Immediately filter the collected aliquot through a syringe filter into a clean, pre-weighed vial. This step removes any fine, suspended particles that could falsely elevate the measured solubility.
- **Quantification (Gravimetric Method):**
 - Accurately weigh the vial containing the clear filtrate.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **Bicine** (e.g., 60-70°C) until a constant weight is achieved.
 - Transfer the vial to a desiccator to cool to room temperature before re-weighing.
 - The difference between the final and initial vial weights gives the mass of the dissolved **Bicine**.
- **Calculation:** Calculate the solubility using the following formula:
 - $$\text{Solubility (g / 100 mL)} = (\text{Mass of dissolved Bicine (g)} / \text{Volume of solvent in aliquot (mL)}) \times 100$$

Figure 2. Experimental workflow for determining the solubility of **Bicine** powder.

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